

Application Notes and Protocols for Antifolate C2: Solubility and Experimental Preparation

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Compound of Interest

Compound Name:	Antifolate C2
CAS No.:	1286279-90-0
Cat. No.:	B605521

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Introduction: A New Frontier in Antifolate Therapeutics

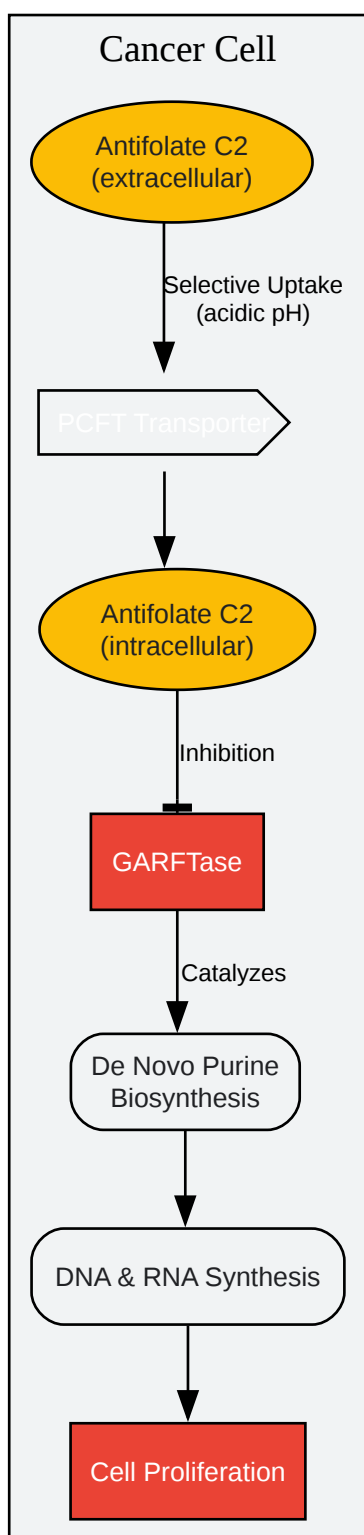
Antifolates represent a cornerstone in the history of chemotherapy, being among the first classes of antimetabolites to demonstrate clinical efficacy.[1] Their mechanism of action hinges on disrupting metabolic pathways that rely on one-carbon moieties supplied by folate (Vitamin B9), which are essential for the synthesis of nucleotides and amino acids, and thus for cell division.[1][2] The evolution of antifolate drugs has been driven by the need to overcome resistance mechanisms and to enhance selectivity for cancer cells.[3][4]

Antifolate C2 (CAS: 1286279-90-0) is a novel, potent antifolate compound that has shown significant promise in preclinical studies.[5] It is a 6-substituted pyrrolo[2,3-d]pyrimidine thienoyl antifolate that exhibits a unique mechanism of action and selectivity profile.[6] This application note provides a comprehensive guide for researchers, scientists, and drug development professionals on the solubility, preparation, and handling of **Antifolate C2** for experimental use, ensuring both scientific integrity and practical applicability.

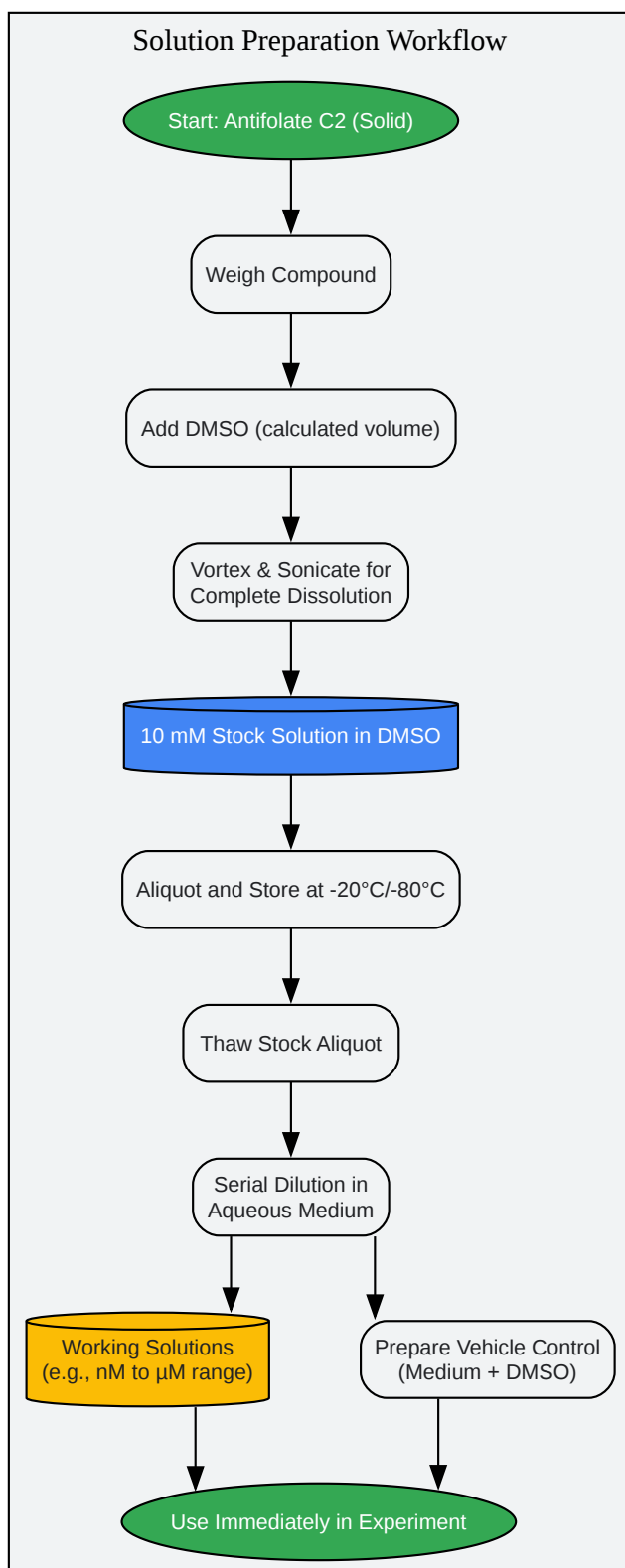
Mechanism of Action: Targeted Disruption of Purine Biosynthesis

Antifolate C2 exerts its cytotoxic effects by inhibiting glycinamide ribonucleotide formyltransferase (GARFTase), a key enzyme in the de novo purine biosynthesis pathway.^{[5][6]} This inhibition blocks the formation of purine nucleotides, which are essential building blocks for DNA and RNA synthesis, ultimately leading to the cessation of cell proliferation.^{[5][7]}

A distinguishing feature of **Antifolate C2** is its selective uptake by the proton-coupled folate transporter (PCFT).^{[5][6]} This transporter is often overexpressed in certain tumor types, such as non-squamous non-small cell lung cancer (NS-NSCLC), and its activity is enhanced in the acidic microenvironment characteristic of many solid tumors.^{[5][6]} This targeted delivery mechanism contributes to the compound's tumor selectivity and distinguishes it from older antifolates like methotrexate.^[5]



Mechanism of Antifolate C2 Action.



Workflow for Antifolate C2 Solution Preparation.

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Sources

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